

An In-depth Technical Guide to Methyl 2,6-dibromopyridine-4-carboxylate

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Compound of Interest

Compound Name: Methyl 2,6-dibromopyridine-4-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, spectral data, and a detailed synthetic protocol for **Methyl 2,6-dibromopyridine-4-carboxylate**. This document is intended to be a valuable resource for professionals in the fields of medicinal chemistry, organic synthesis, and drug development, offering key data and methodologies to facilitate its use as a versatile chemical intermediate.

Core Physicochemical Properties

Methyl 2,6-dibromopyridine-4-carboxylate is a halogenated pyridine derivative that serves as a valuable building block in the synthesis of more complex molecules. Its chemical structure, featuring two bromine atoms and a methyl ester group on a pyridine ring, offers multiple sites for functionalization.

Property	Value	Reference
CAS Number	119308-57-5	[1]
Molecular Formula	C ₇ H ₅ Br ₂ NO ₂	[1]
Molecular Weight	294.93 g/mol	[1]
Appearance	White to yellow solid	[2]
Melting Point	86.0 to 92.0 °C	
Boiling Point (Predicted)	320.9 °C at 760 mmHg	[3]
Density (Predicted)	1.928 g/cm ³	[3]
pKa (Predicted)	-5.78 ± 0.10	
Storage Conditions	Store in a refrigerator, under an inert atmosphere (e.g., Argon or Nitrogen) at 2–8 °C.	[2]

Spectral Data

The structural identity of **Methyl 2,6-dibromopyridine-4-carboxylate** is confirmed by the following spectral data:

Spectral Data Type	Details	Reference
¹ H NMR (400 MHz, CD ₂ Cl ₂)	δ (ppm): 8.10 (s, 2H), 4.05 (s, 3H)	[4]
Mass Spectrometry (ESI)	m/z: 295.8 (M+1)	[4]

Experimental Protocols

Synthesis of Methyl 2,6-dibromopyridine-4-carboxylate from Citrazinic Acid

A general and effective method for the synthesis of **Methyl 2,6-dibromopyridine-4-carboxylate** proceeds from the commercially available citrazinic acid (2,6-dihydroxypyridine-4-

carboxylic acid).[4]

Materials:

- Citrazinic acid (2,6-dihydroxypyridine-4-carboxylic acid)
- Phosphorus oxybromide (POBr_3)
- Methanol (anhydrous)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator

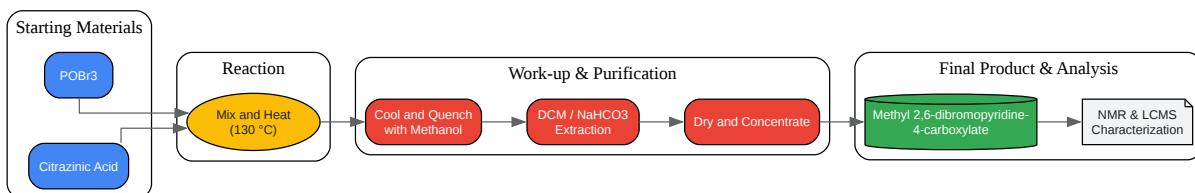
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine citrazinic acid (5.0 g, 32.2 mmol) and phosphorus oxybromide (27.5 g, 96.8 mmol).
- Heating: Heat the reaction mixture to 130 °C and maintain this temperature with stirring. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Quenching: Upon completion of the reaction, cool the mixture to 0 °C in an ice bath. Slowly and carefully add 250 mL of anhydrous methanol to quench the reaction.

- Work-up: Concentrate the reaction mixture under reduced pressure using a rotary evaporator. The resulting residue is then subjected to extraction with dichloromethane and a saturated sodium bicarbonate solution.
- Purification: The aqueous layer should be washed with saturated sodium bicarbonate solution. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude product as a brown solid.[4]
- Characterization: The purity of the obtained **Methyl 2,6-dibromopyridine-4-carboxylate** can be confirmed using nuclear magnetic resonance (NMR) and liquid chromatography-mass spectrometry (LCMS).[4]

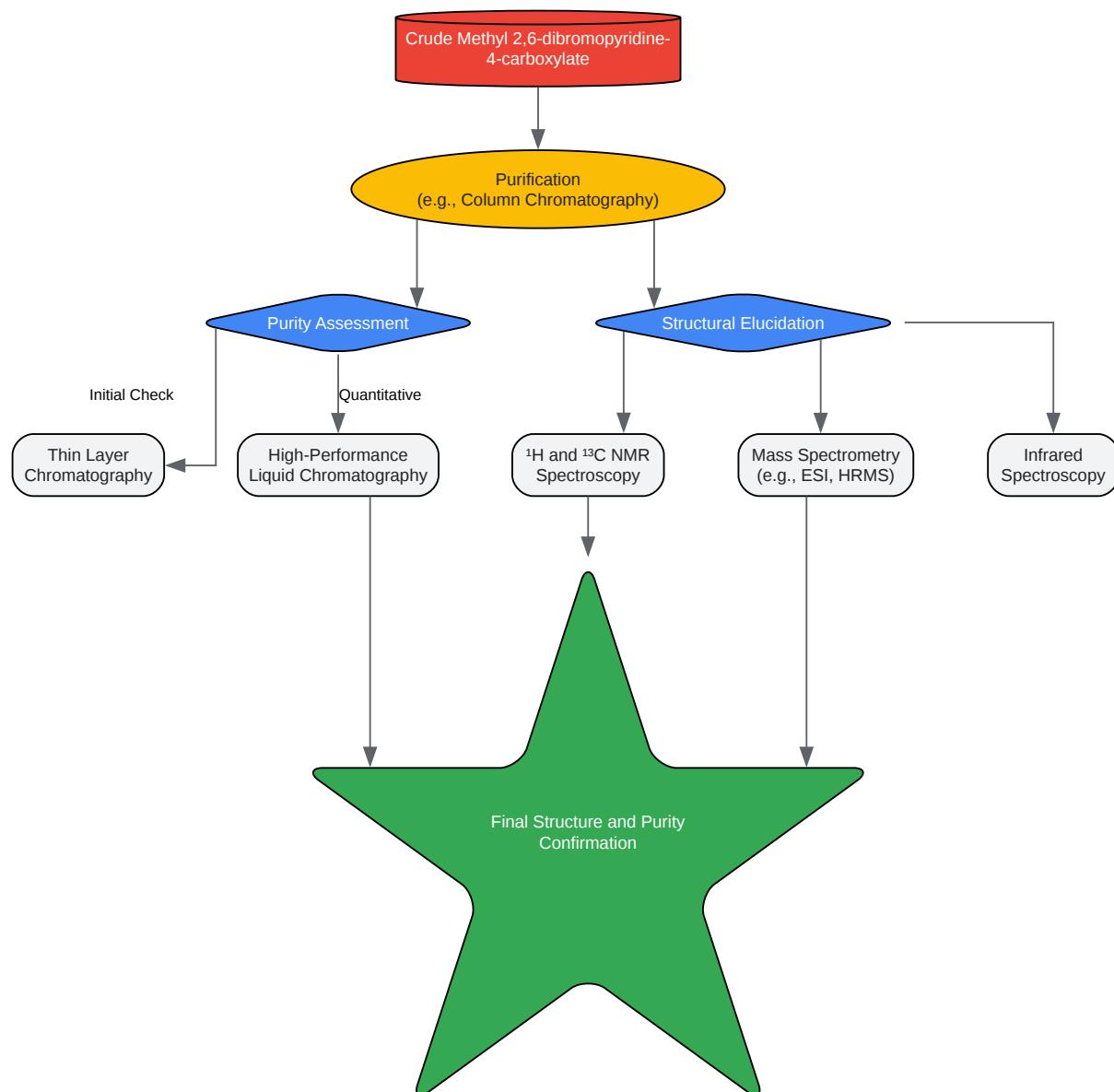
Visualized Workflows and Pathways

Due to the limited information available in the public domain regarding the involvement of **Methyl 2,6-dibromopyridine-4-carboxylate** in specific biological signaling pathways, the following diagrams illustrate the synthetic and characterization workflows as logical relationships.



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Caption: Synthetic workflow for **Methyl 2,6-dibromopyridine-4-carboxylate**.

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Caption: Characterization workflow for the synthesized product.

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